

anthophyllite crystal structure and symmetry

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Compound of Interest

Compound Name: Anthophyllite

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An In-Depth Technical Guide to the Crystal Structure and Symmetry of **Anthophyllite**

Introduction

Anthophyllite is a magnesium-rich orthorhombic amphibole mineral, belonging to the inosilicate subgroup.[1][2] Its chemical formula is ideally represented as $\square\text{Mg}_2\text{Mg}_5\text{Si}_8\text{O}_{22}(\text{OH})_2$, where " $\square$ " signifies a vacancy at the 'A' site in the crystal structure.[1][3][4] Often found in fibrous or lamellar masses, some forms of **anthophyllite** are classified as asbestos.[1][3] The mineral typically arises from the metamorphism of magnesium-rich rocks, such as ultrabasic igneous rocks and impure dolomitic shales.[1][3] This guide provides a detailed examination of its crystallographic structure, symmetry, and the experimental protocols used for its characterization, intended for researchers and professionals in materials science and related fields.

Crystal Structure and Symmetry

Anthophyllite crystallizes in the orthorhombic system, which is characterized by three unequal crystallographic axes at right angles to each other.[1][2][5] This contrasts with the more common monoclinic amphiboles.[2] The fundamental structural unit of **anthophyllite**, like all amphiboles, is a double chain of silica tetrahedra (Si_4O_{11}) that extends parallel to the c-axis.[6]

The symmetry of **anthophyllite** is defined by the Pnma space group and belongs to the dipyramidal crystal class (mmm or 2/m 2/m 2/m).[1][5][7]

Cation Distribution

The general formula for amphiboles is $A_{0-1}B_2C_5T_8O_{22}W_2$.^{[8][9]} In **anthophyllite**, these sites are typically occupied as follows:

- T sites: Tetrahedrally coordinated sites filled with Silicon (Si).
- C sites (M1, M2, M3): Octahedrally coordinated sites primarily occupied by Magnesium (Mg).^{[8][10]}
- B sites (M4): An eightfold coordinated site that accommodates larger cations. In fibrous **anthophyllite**, this site is occupied by Magnesium (Mg), Iron (Fe^{2+}), and minor amounts of Manganese (Mn).^{[8][10]}
- A site: This large cavity is typically vacant ($\square$) but can contain minor amounts of Calcium (Ca) and Sodium (Na).^{[8][10]}
- W site: Occupied by a hydroxyl group (OH).

Quantitative Crystallographic Data

The precise dimensions of the unit cell and other crystallographic parameters are determined through diffraction studies. The data presented below represents typical values for **anthophyllite**.

Unit Cell Parameters

The unit cell is the fundamental repeating block of the crystal structure. For **anthophyllite**, the orthorhombic cell parameters are summarized below.

Parameter	Value (Å) - Source 1	Value (Å) - Source 2
a	18.5 ^{[1][4]}	18.544(2) ^[5]
b	17.9 ^{[1][4]}	18.026(2) ^[5]
c	5.28 ^{[1][4]}	5.282(1) ^[5]
Volume (Calculated)	1746.8 Å ³	1765.64 Å ³ ^[5]

Symmetry Characteristics

Parameter	Classification	Symbol
Crystal System	Orthorhombic	
Crystal Class (Point Group)	Dipyramidal	mmm (H-M Symbol: 2/m 2/m 2/m)[1][5]
Space Group	Pnma[1][5][8]	

Experimental Determination of Crystal Structure

The characterization of **anthophyllite**'s crystal structure is primarily accomplished through X-ray diffraction (XRD), complemented by methods to determine its chemical composition.

Methodology: X-Ray Powder Diffraction (XRPD)

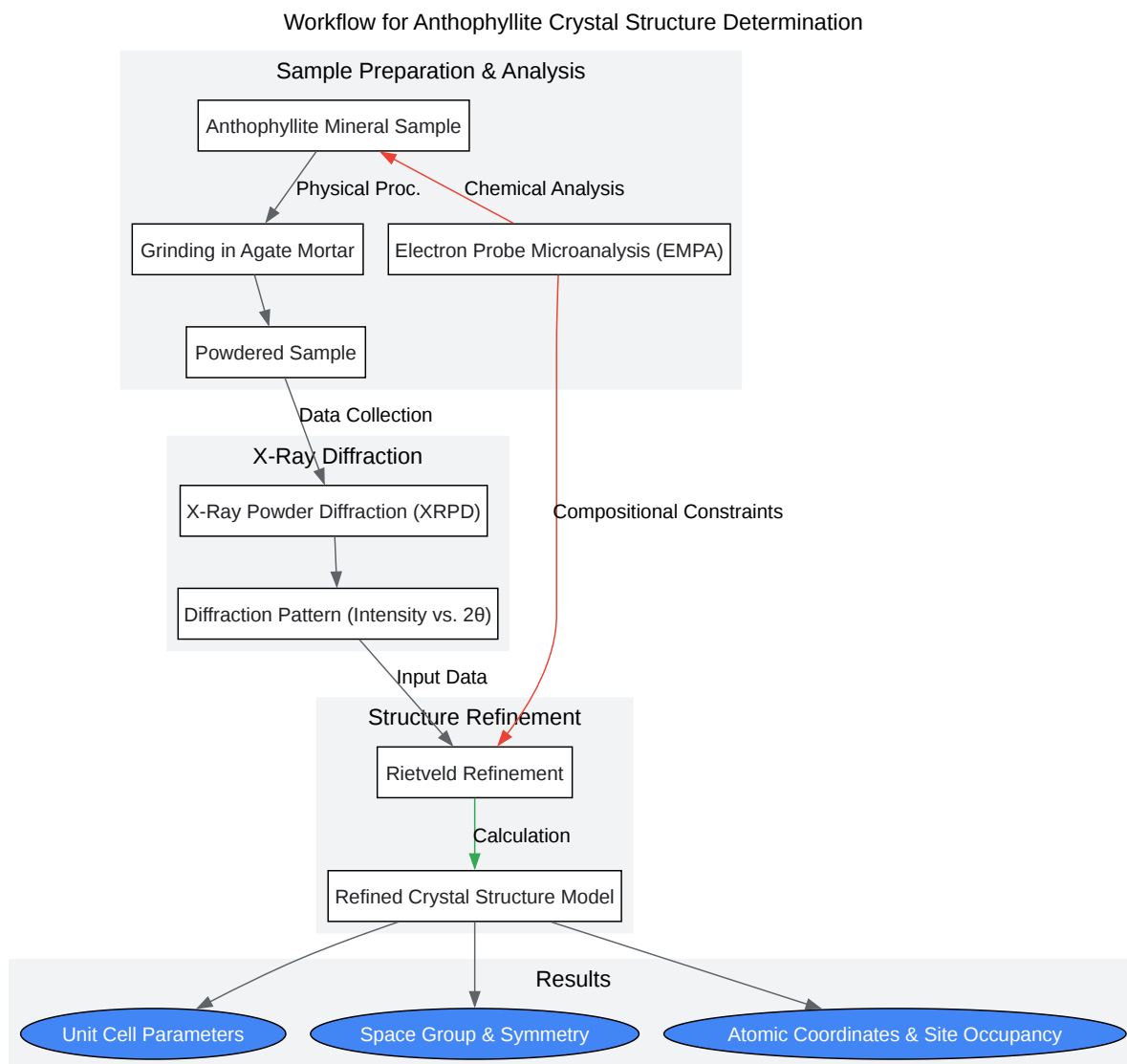
A common technique for analyzing the crystal structure of minerals like **anthophyllite** is X-ray powder diffraction (XRPD).

- **Sample Preparation:** The mineral sample is manually ground into a fine powder using an agate mortar to ensure random orientation of the crystallites.[8]
- **Data Collection:** The powdered sample is exposed to a monochromatic X-ray beam (often from a laboratory source or synchrotron).[8][10] The diffraction pattern—a plot of diffracted X-ray intensity versus the diffraction angle (2θ)—is recorded. The resulting peaks are characteristic of the mineral's crystal structure.[11]
- **Data Analysis (Rietveld Refinement):** The collected diffraction data is analyzed using the Rietveld refinement method.[8] This powerful technique involves fitting a calculated diffraction pattern to the experimental data. The refinement process adjusts various parameters, including unit-cell dimensions, atomic coordinates, site occupancies, and atomic displacement parameters, until the calculated pattern closely matches the observed one.[8]

Methodology: Electron Probe Microanalysis (EMPA)

To accurately refine the crystal structure, the precise chemical composition must be known. EMPA is used to determine the elemental composition of the sample.[8][10] This information is

crucial for calculating the crystal-chemical formula and understanding the distribution of different cations (like Mg, Fe, and Ca) among the various crystallographic sites (M1, M2, M3, M4, A).[\[8\]](#)[\[10\]](#)



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Caption: Workflow for determining the crystal structure of **anthophyllite**.

Conclusion

The crystal structure of **anthophyllite** is a well-defined orthorhombic system with the space group Pnma. Its defining feature is the double-chain silicate backbone, with specific cation ordering in the M1, M2, M3, and M4 sites primarily dictating its properties. The precise characterization of this structure relies on a combination of X-ray diffraction for geometric information and electron probe microanalysis for chemical composition, with Rietveld refinement serving as the critical link between experimental data and the final structural model. This detailed understanding is fundamental for materials science applications and for distinguishing **anthophyllite** from other amphibole minerals.

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